

Methyl 2,3-dibromo-3-phenylpropanoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2,3-dibromo-3-phenylpropanoate*

Cat. No.: *B1616780*

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CAS Number: 21770-48-9

This technical guide provides an in-depth overview of **methyl 2,3-dibromo-3-phenylpropanoate**, a halogenated ester widely utilized as a synthetic intermediate in organic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's chemical and physical properties, experimental protocols for its synthesis, and its role in the broader context of chemical manufacturing.

Chemical and Physical Properties

Methyl 2,3-dibromo-3-phenylpropanoate is a solid crystalline compound. Its identity and key physicochemical characteristics are summarized below. These properties are crucial for its handling, application in reactions, and purification.

Property	Value	Source(s)
CAS Number	21770-48-9	[1],[2]
Molecular Formula	C ₁₀ H ₁₀ Br ₂ O ₂	[1]
Molecular Weight	321.99 g/mol	[1],[3]
Synonyms	α,β -Dibromobenzenepropionic acid methyl ester	[1]
Melting Point	117 °C	
Boiling Point	301.2 \pm 37.0 °C	(Predicted)
Density	1.728 \pm 0.06 g/cm ³	(Predicted)
LogP (calculated)	3.0591 - 3.2	[3]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[3]

Synthesis and Experimental Protocols

The primary route for synthesizing **methyl 2,3-dibromo-3-phenylpropanoate** is through the electrophilic addition of bromine (Br₂) across the double bond of its precursor, methyl cinnamate. This reaction is a classic example of alkene halogenation.

Experimental Protocol: Synthesis via Bromination of Methyl Cinnamate

This protocol is adapted from a well-established procedure for the analogous ethyl ester.[4]

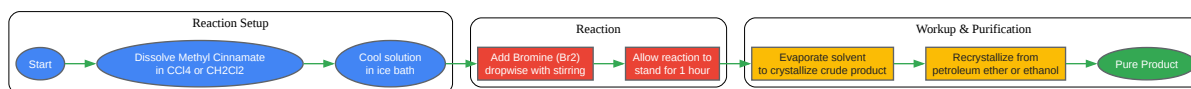
Materials:

- Methyl cinnamate
- Carbon tetrachloride (CCl₄) or Dichloromethane (CH₂Cl₂) (solvent)
- Bromine (Br₂)

- Ice bath
- Round-bottom flask with dropping funnel and air vent
- Stirring apparatus

Procedure:

- **Dissolution:** In a round-bottomed flask, dissolve methyl cinnamate (1 mole equivalent) in an appropriate volume of carbon tetrachloride or dichloromethane.
- **Cooling:** Place the flask in an ice bath to cool the solution. This is done to control the exothermicity of the reaction.
- **Bromine Addition:** While stirring the solution, add bromine (1 mole equivalent) dropwise using a dropping funnel. The characteristic red-brown color of bromine should disappear as it reacts with the alkene. The addition should be slow to prevent the accumulation of unreacted bromine.
- **Reaction Completion:** After the addition is complete, allow the mixture to stand for approximately one hour to ensure the reaction goes to completion.
- **Isolation of Crude Product:** Pour the reaction solution into a large evaporating dish and allow the solvent to evaporate in a fume hood. The crude dibromo ester will crystallize.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent such as petroleum ether or aqueous ethanol to yield white crystals of **methyl 2,3-dibromo-3-phenylpropanoate**.



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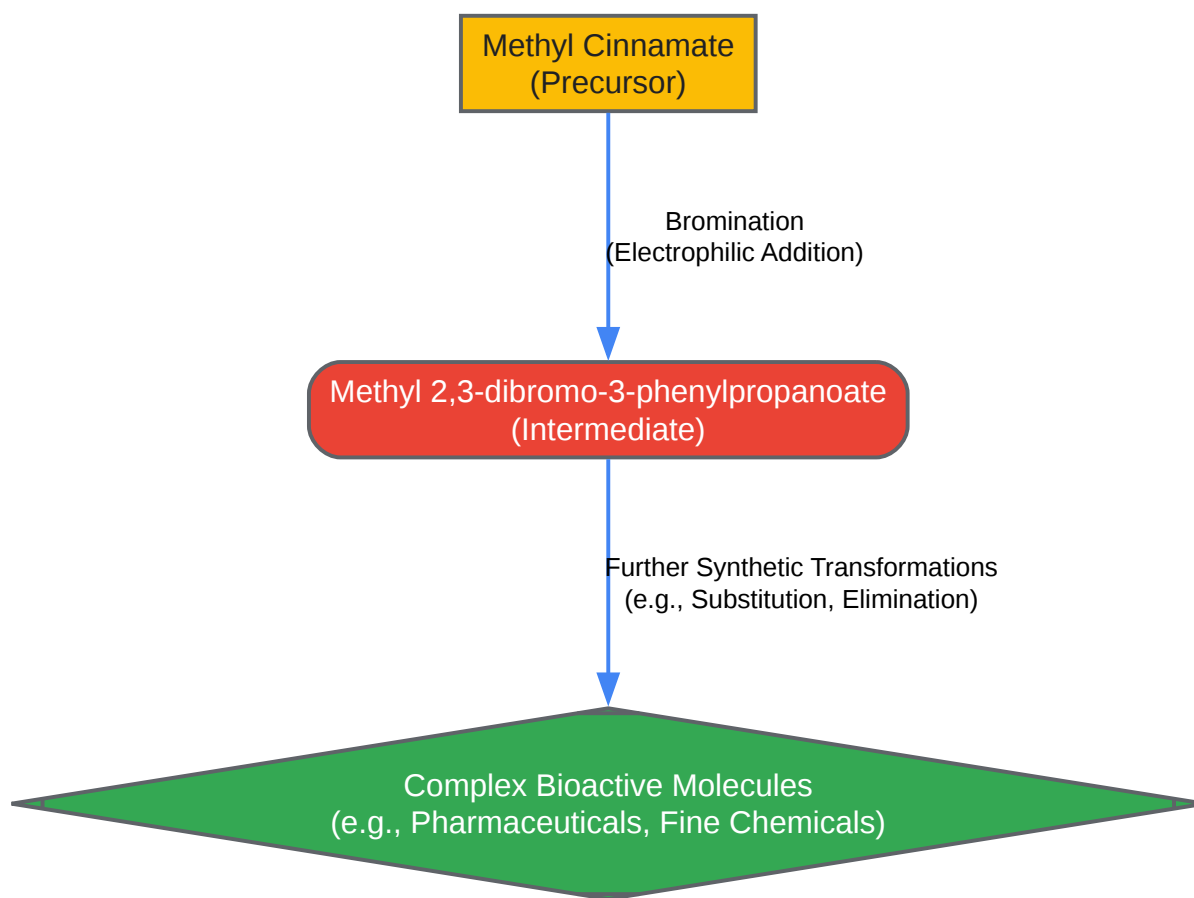
Fig. 1: Experimental workflow for the synthesis of **methyl 2,3-dibromo-3-phenylpropanoate**.

Applications in Research and Drug Development

Methyl 2,3-dibromo-3-phenylpropanoate serves primarily as a synthetic intermediate or building block in organic synthesis. Its utility stems from the two bromine atoms, which are good leaving groups and can be substituted in various nucleophilic substitution reactions to introduce new functional groups.

The related compound, methyl 2-bromo-3-phenylpropanoate, is noted for its value in the synthesis of chiral molecules, where stereocontrol is critical.^[5] While specific examples of **methyl 2,3-dibromo-3-phenylpropanoate** being a direct precursor to a marketed drug are not prominent in the literature, its structural motif is relevant. The dibromo functionality allows for the creation of alkynes via dehydrobromination or the formation of other complex structures essential for creating libraries of compounds for drug screening.

Currently, there is no documented evidence of **methyl 2,3-dibromo-3-phenylpropanoate** directly interacting with specific biological signaling pathways. Its role in drug development is upstream, as a component used to build more complex, biologically active molecules.



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Fig. 2: Logical relationship illustrating the role of the compound as a synthetic intermediate.

Safety Information

As a halogenated organic compound, **methyl 2,3-dibromo-3-phenylpropanoate** should be handled with care in a laboratory setting. Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. All manipulations, particularly those involving bromine and chlorinated solvents, must be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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